

Performance Evaluation of Furaltadone ELISA Kits: A Comparative Guide

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Compound of Interest

Compound Name: *Furaltadone*
CAS No.: *139-91-3; 2818-22-6; 3759-92-0*
Cat. No.: *B15582989*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available **Furaltadone** (AMTZ) ELISA kits, designed to assist researchers in selecting the most suitable assay for their specific needs. The performance of these kits is critically evaluated based on key parameters including sensitivity, recovery, and cross-reactivity, with supporting data presented for objective comparison. Detailed experimental protocols for performance evaluation are also provided to enable standardized assessment.

Comparative Performance of Furaltadone ELISA Kits

The following table summarizes the performance characteristics of various **Furaltadone** ELISA kits based on publicly available data. This allows for a direct comparison of their analytical capabilities.

Manufacturer/ Kit	Limit of Detection (LOD)	Recovery Rate	Cross- Reactivity	Validated Matrices
Biopanda Reagents	0.04 ppb[1]	70-120%[1]	Data not specified	Meat, Seafood, Milk, Honey[1]
R-Biopharm (Ridascreen)	0.2 ng/g (ppb)[2]	98-114% (in fish muscle fortified at 0.5-2 ng/g)[2]	Excellent selectivity demonstrated[2]	Fish Muscle[2]
Elabscience	0.1 ppb[3]	Data not specified	Data not specified	Muscle, Liver, Honey, Milk, Milk powder, Egg powder, Feed, Egg[3]
Smart Science Co.	0.05 ppb[4]	Data not specified	AMOZ: 100%; AOZ: <0.1%; AHD: <0.1%; SEM: <0.1%[4]	Meat, Seafood, Liver, Egg, Egg Powder[4][5]
Meizheng	0.05 ppb[5]	Data not specified	Data not specified	Meat, Seafood, Liver, Egg, Egg Powder[5]
Abraxis	0.1 ppb	Data not specified	Data not specified	Fish, shrimp, chicken, egg, milk, honey
Reddot Biotech	0.05-4.05 ppb (Detection Range)	Data not specified	Data not specified	Muscle, Liver, Honey, Milk, Milk powder, Egg powder, Feed, Egg[6]

Key Experimental Protocols for ELISA Kit Performance Evaluation

To ensure a thorough and standardized evaluation of **Furaltadone** ELISA kits, the following experimental protocols are recommended.

Sensitivity (Limit of Detection - LOD) Determination

The Limit of Detection is the lowest concentration of the analyte that can be reliably distinguished from a blank sample.

Methodology:

- Prepare a series of standards with decreasing concentrations of **Furaltadone** metabolite (AMOZ).
- Analyze a minimum of 20 blank samples (matrix without the analyte).
- Calculate the mean signal of the blank samples ($\bar{X}_b$) and the standard deviation (SD_b).
- The LOD is calculated as $\bar{X}_b + 3SD_b$. This signal is then converted to a concentration using the standard curve.

Specificity and Cross-Reactivity Assessment

Specificity is the ability of the antibody to bind solely to the target analyte. Cross-reactivity evaluates the extent to which the antibody binds to structurally related compounds.

Methodology:

- Prepare a standard curve for the target analyte (AMOZ).
- Prepare a series of concentrations for each potentially cross-reacting substance (e.g., metabolites of other nitrofurans like AOZ, AHD, SEM).
- Determine the concentration of each cross-reactant that produces a 50% inhibition of the maximum signal (IC₅₀).
- Calculate the percentage of cross-reactivity using the following formula: % Cross-Reactivity = (IC₅₀ of AMOZ / IC₅₀ of cross-reactant) x 100

Precision (Repeatability and Reproducibility) Analysis

Precision measures the degree of agreement among a series of measurements of the same sample. It is typically expressed as the coefficient of variation (%CV).

- Repeatability (Intra-assay precision): Variation within the same assay.
- Reproducibility (Inter-assay precision): Variation between different assays.

Methodology:

- Prepare samples at three different concentrations (low, medium, and high) within the assay's detection range.
- For Repeatability: Analyze multiple replicates ($n \geq 10$) of each concentration in a single assay run.
- For Reproducibility: Analyze multiple replicates of each concentration on different days, by different analysts, or with different kit lots.
- Calculate the mean, standard deviation, and %CV for each concentration level. A lower %CV indicates higher precision. The Ridascreen kit, for instance, showed RSDs (Relative Standard Deviations) ranging from 1.8% to 7.6% in fortified and incurred muscle samples, indicating good repeatability.^[2]

Accuracy (Recovery) Studies

Accuracy is the closeness of the measured value to the true value. It is assessed through recovery experiments in fortified samples.

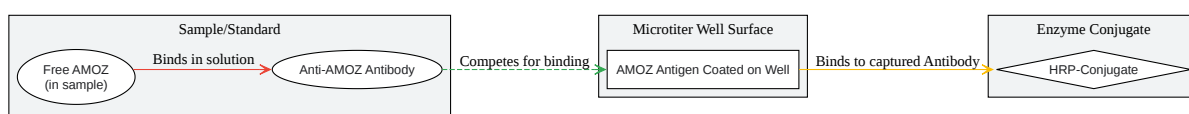
Methodology:

- Select blank matrix samples (e.g., fish tissue, honey) that are free of **Furaltadone**.
- Spike these samples with known concentrations of AMOZ at low, medium, and high levels.
- Analyze the spiked samples using the ELISA kit.

- Calculate the percentage of recovery using the formula: $\% \text{ Recovery} = (\text{Measured Concentration} / \text{Spiked Concentration}) \times 100$ Recovery rates between 70% and 120% are generally considered acceptable.[1] For example, the Ridascreen kit demonstrated recoveries of 98% to 114% from fish muscle fortified at levels of 0.5-2 ng/g.[2]

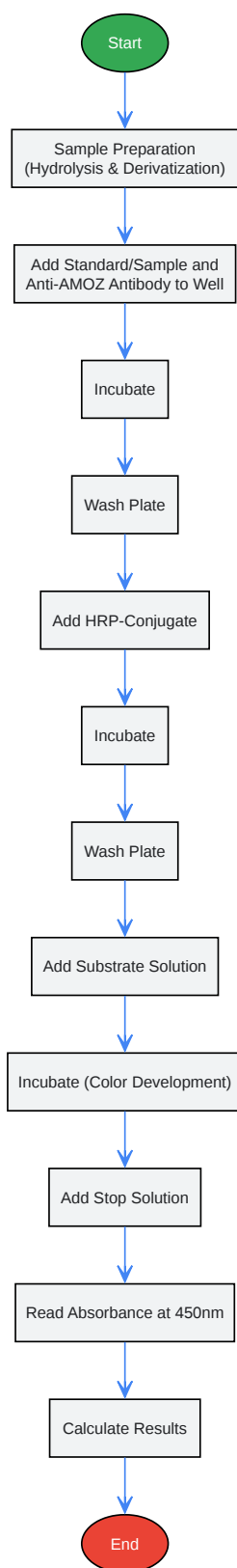
Visualizing the Furaltadone ELISA Workflow

The following diagrams illustrate the fundamental principles and workflow of a competitive ELISA for **Furaltadone** detection.



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Caption: Principle of Competitive ELISA for AMOZ detection.



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Caption: General experimental workflow for a **Furaltadone** ELISA.

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References

- 1. Biopanda ® Reagents Ltd - Furalfadone (AMOX) ELISA Kit [biopanda.co.uk]
- 2. researchgate.net [researchgate.net]
- 3. msesupplies.com [msesupplies.com]
- 4. Furalfadone Metabolite ELISA Test Kit, Veterinary Drugs, 0.05 ppb [smartscience.co.th]
- 5. Furalfadone ELISA Test Kit for Meat, Seafood, Liver and Egg [mzfoodtest.com]
- 6. Nitrofurantoin Furalfadone (AMOX) ELISA Kit RDF-E002 - Traditional ELISA Kits [reddotbiotech.com]
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